

Application Notes and Protocols: 4-Nitrosodiphenylamine as a Rubber Antioxidant and Vulcanization Retarder

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Compound of Interest		
Compound Name:	4-Nitrosodiphenylamine	
Cat. No.:	B086041	Get Quote

Introduction

4-Nitrosodiphenylamine (4-NDPA) is a versatile chemical additive in the rubber industry, primarily utilized for its dual functionality as both an antioxidant and a vulcanization retarder. Its application is crucial in the manufacturing of a wide array of rubber products where control over the vulcanization process and long-term durability are paramount. As an antioxidant, 4-NDPA effectively mitigates the degradation of rubber caused by oxidative aging from exposure to heat, oxygen, and ozone.[1][2][3] As a vulcanization retarder, it provides essential scorch safety, preventing the premature curing of rubber compounds during processing stages such as mixing and shaping.[4]

These application notes provide detailed protocols and performance data for researchers, scientists, and professionals in drug development and material science to effectively utilize **4-Nitrosodiphenylamine** in rubber formulations.

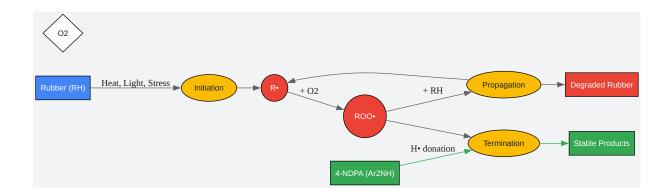
4-Nitrosodiphenylamine as a Rubber Antioxidant

The primary function of an antioxidant in rubber is to inhibit the oxidative degradation that leads to the loss of mechanical properties and ultimately, product failure.[5] Amine-based antioxidants like 4-NDPA are highly effective at protecting rubber from degradation caused by heat and oxygen.[1][2]



Mechanism of Action

The antioxidant activity of **4-Nitrosodiphenylamine** is attributed to its ability to interrupt the free-radical chain reactions that occur during the oxidation of rubber. The amine group in 4-NDPA can donate a hydrogen atom to reactive peroxy radicals, thereby neutralizing them and forming a stable radical that does not propagate the oxidation chain. This process significantly slows down the aging of the rubber.[1][2]



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Antioxidant mechanism of **4-Nitrosodiphenylamine**.

Performance Data

The effectiveness of 4-NDPA as an antioxidant can be quantified by comparing the physical properties of rubber vulcanizates with and without the additive after accelerated aging.



Property	Test Method	Unaged (Control)	Aged (Control)	Unaged (with 4- NDPA)	Aged (with 4-NDPA)
Tensile Strength (MPa)	ASTM D412	20.5	12.3	20.2	18.5
Elongation at Break (%)	ASTM D412	550	350	540	480
Hardness (Shore A)	ASTM D2240	60	70	61	65
Tensile Strength Retention (%)	-	-	60%	-	91.6%

Note: The data presented is representative and may vary depending on the specific rubber formulation and aging conditions.

Experimental Protocol: Evaluation of Antioxidant Efficacy

This protocol outlines the procedure for assessing the antioxidant properties of **4-Nitrosodiphenylamine** in a typical natural rubber (NR) formulation.

- 1. Materials and Equipment:
- Natural Rubber (SMR 20)
- Zinc Oxide
- Stearic Acid
- Carbon Black (N330)
- Processing Oil



- Sulfur
- Accelerator (e.g., TBBS)
- 4-Nitrosodiphenylamine
- Two-roll mill
- Hydraulic press with heated platens
- Tensile testing machine
- Hardness tester (Shore A)
- · Aging oven
- 2. Rubber Compounding:
- Prepare a masterbatch on a two-roll mill by incorporating all ingredients except for sulfur, the accelerator, and 4-NDPA.
- Ensure thorough mixing to achieve a homogenous blend.
- Divide the masterbatch into two portions: a control and a test sample.
- To the test sample, add **4-Nitrosodiphenylamine** (typically 1-2 phr).
- Finally, add sulfur and the accelerator to both the control and test batches.
- Sheet out the compounded rubber to a thickness of approximately 2 mm.
- 3. Vulcanization:
- Cut the rubber sheets into appropriate sizes for the mold.
- Vulcanize the sheets in a hydraulic press at a specified temperature (e.g., 150°C) and for the predetermined optimum cure time.
- 4. Accelerated Aging:



- Cut dumbbell-shaped specimens from the vulcanized sheets for tensile testing.
- Place a set of control and test specimens in an aging oven at a specified temperature (e.g., 70°C or 100°C) for a defined period (e.g., 24, 48, or 72 hours).[5]
- 5. Mechanical Property Testing:
- After aging, allow the specimens to cool to room temperature for at least 24 hours.
- Conduct tensile strength and elongation at break tests on both unaged and aged specimens according to ASTM D412.[6]
- Measure the hardness of the unaged and aged samples using a Shore A durometer as per ASTM D2240.[6]
- Calculate the percentage retention of tensile strength to quantify the antioxidant's effectiveness.

4-Nitrosodiphenylamine as a Vulcanization Retarder

A vulcanization retarder is a critical component in rubber compounding that delays the onset of vulcanization, a phenomenon known as scorch. Scorch can lead to processing difficulties and the production of unusable, prematurely cured material.

Mechanism of Action

4-Nitrosodiphenylamine functions as a retarder by interacting with the vulcanization intermediates. It is believed to scavenge the initial sulfurating species or accelerator-sulfur complexes, thereby extending the induction period before the cross-linking reactions begin in earnest. This provides a longer processing window for the rubber compound.

Performance Data

The retarding effect of 4-NDPA is evaluated using a rheometer, which measures the change in torque of a rubber sample as it vulcanizes.



Parameter	Symbol	Control	With 4-NDPA
Minimum Torque (dN.m)	ML	1.5	1.6
Maximum Torque (dN.m)	МН	12.5	12.2
Scorch Time (min)	ts2	2.5	4.0
Optimum Cure Time (min)	t90	10.2	11.5
Cure Rate Index	CRI	12.9	13.3

Note: This data is illustrative. Actual values will depend on the formulation and test conditions.

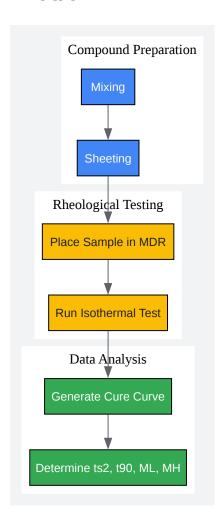
Experimental Protocol: Evaluation of Vulcanization Characteristics

This protocol describes the use of a Moving Die Rheometer (MDR) to assess the effect of **4-Nitrosodiphenylamine** on the curing profile of a rubber compound.[7]

- 1. Materials and Equipment:
- Compounded rubber (as prepared in section 2.2)
- Moving Die Rheometer (MDR)
- 2. Rheometer Testing:
- Set the MDR to the desired vulcanization temperature (e.g., 150°C).
- Place a small, uncured sample of the rubber compound (both control and test) into the rheometer's die cavity.
- Start the test and record the torque as a function of time. The test typically runs until the torque reaches a plateau or begins to decrease.



- The rheometer software will generate a cure curve and calculate the key vulcanization parameters.
- 3. Data Analysis:
- Minimum Torque (ML): An indicator of the viscosity of the uncured compound.
- Maximum Torque (MH): Related to the stiffness and crosslink density of the fully cured rubber.
- Scorch Time (ts2): The time it takes for the torque to rise 2 units above the minimum torque, indicating the onset of vulcanization.[8][9]
- Optimum Cure Time (t90): The time required to reach 90% of the maximum torque, representing a near-complete cure.[8][9]



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Workflow for evaluating vulcanization characteristics.

Synthesis and Safety

4-Nitrosodiphenylamine is typically synthesized through the nitrosation of diphenylamine.[10] An alternative route involves the coupling of aniline and nitrobenzene.[11][12] As with many nitroso compounds, appropriate safety precautions should be taken during handling. It is important to consult the Safety Data Sheet (SDS) for specific information on toxicity, handling, and disposal.

Conclusion

4-Nitrosodiphenylamine is a highly effective and multi-functional additive for the rubber industry. Its ability to act as both a potent antioxidant and a reliable vulcanization retarder makes it a valuable tool for rubber compounders seeking to optimize processing and enhance the service life of rubber products. The protocols outlined in these notes provide a framework for the systematic evaluation of its performance in various rubber formulations.

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